

A Comprehensive Technical Guide on the Thermodynamic Properties of Thorium Tetrachloride

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Compound of Interest

Compound Name: Thorium;chloride

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This technical guide provides an in-depth overview of the core thermodynamic properties of thorium tetrachloride (ThCl₄). The information is intended for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this compound's physicochemical characteristics. This document summarizes key quantitative data in structured tables, outlines the experimental methodologies used for their determination, and presents a logical workflow for these experimental processes.

Physical and Thermodynamic Data

Thorium tetrachloride is a white, hygroscopic, crystalline solid at room temperature.^{[1][2]} It is an important intermediate in the purification of thorium metal.^[3] The following tables summarize the key physical and thermodynamic properties of ThCl₄.

Table 1: Physical Properties of Thorium Tetrachloride

Property	Value	References
Molar Mass	373.85 g/mol	[4] [5] [6]
Appearance	White, hygroscopic crystalline solid	[1] [2]
Density	4.59 g/cm ³	[1] [4] [6] [7] [8]
Melting Point	770 °C (1043 K)	[1] [2] [6] [8]
Boiling Point	921 °C (1194 K)	[1] [2] [6] [8]
Crystal Structure	Tetragonal	[1]

Table 2: Standard Thermodynamic Properties of Formation of Thorium Tetrachloride (at 298.15 K)

Property	State	Value	References
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	Solid	-1190.3 kJ/mol	[4]
Standard Molar Gibbs Energy of Formation ($\Delta_f G^\circ$)	Solid	-1101.2 kJ/mol	[4]
Standard Molar Entropy (S°)	Solid	195.8 J/(mol·K)	[4]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	Gas	-973 kJ/mol	[4]
Standard Molar Entropy (S°)	Gas	395.8 J/(mol·K)	[4]

Table 3: Molar Heat Capacity, Enthalpy of Fusion, and Enthalpy of Vaporization of Thorium Tetrachloride

Property	State	Value	References
Molar Heat Capacity at Constant Pressure (Cp)	Gas (at 298.15 K)	101.3 J/(mol·K)	[4]
Molar Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	Solid to Liquid	61.5 \pm 5.0 kJ/mol	[9]
Enthalpy of Transition ($\alpha \rightarrow \beta$)	Solid	5.0 \pm 1.5 kJ/mol at 679 K	[9]

Table 4: Vapor Pressure of Thorium Tetrachloride

Temperature (°C)	Vapor Pressure (Torr)	References
697	10	[4]
781	100	[4]

Experimental Protocols for Thermodynamic Characterization

The determination of the thermodynamic properties of thorium tetrachloride involves a range of specialized experimental techniques. The following is an overview of the principal methodologies.

Calorimetry

Calorimetry is a primary technique for measuring the heat changes associated with chemical reactions and physical transitions.

- **Solution Calorimetry:** This method is employed to determine the standard enthalpy of formation ($\Delta_{\text{f}}H^\circ$) of ThCl₄. [9] The protocol involves dissolving a known mass of thorium tetrachloride in a suitable solvent within a calorimeter and measuring the heat evolved or absorbed. By constructing a thermochemical cycle involving the dissolution of thorium metal

and the formation of HCl in the same solvent, the enthalpy of formation of ThCl_4 can be calculated.

- **Adiabatic Calorimetry:** This technique is used to measure the heat capacity (C_p) as a function of temperature, as well as the enthalpy of phase transitions.^[9] The sample is placed in a calorimeter that is thermally isolated from its surroundings. A known amount of electrical energy is supplied to the sample, and the resulting temperature increase is measured. This allows for the precise determination of the heat capacity. For phase transitions, the energy required to complete the transition at a constant temperature provides the enthalpy of that transition.

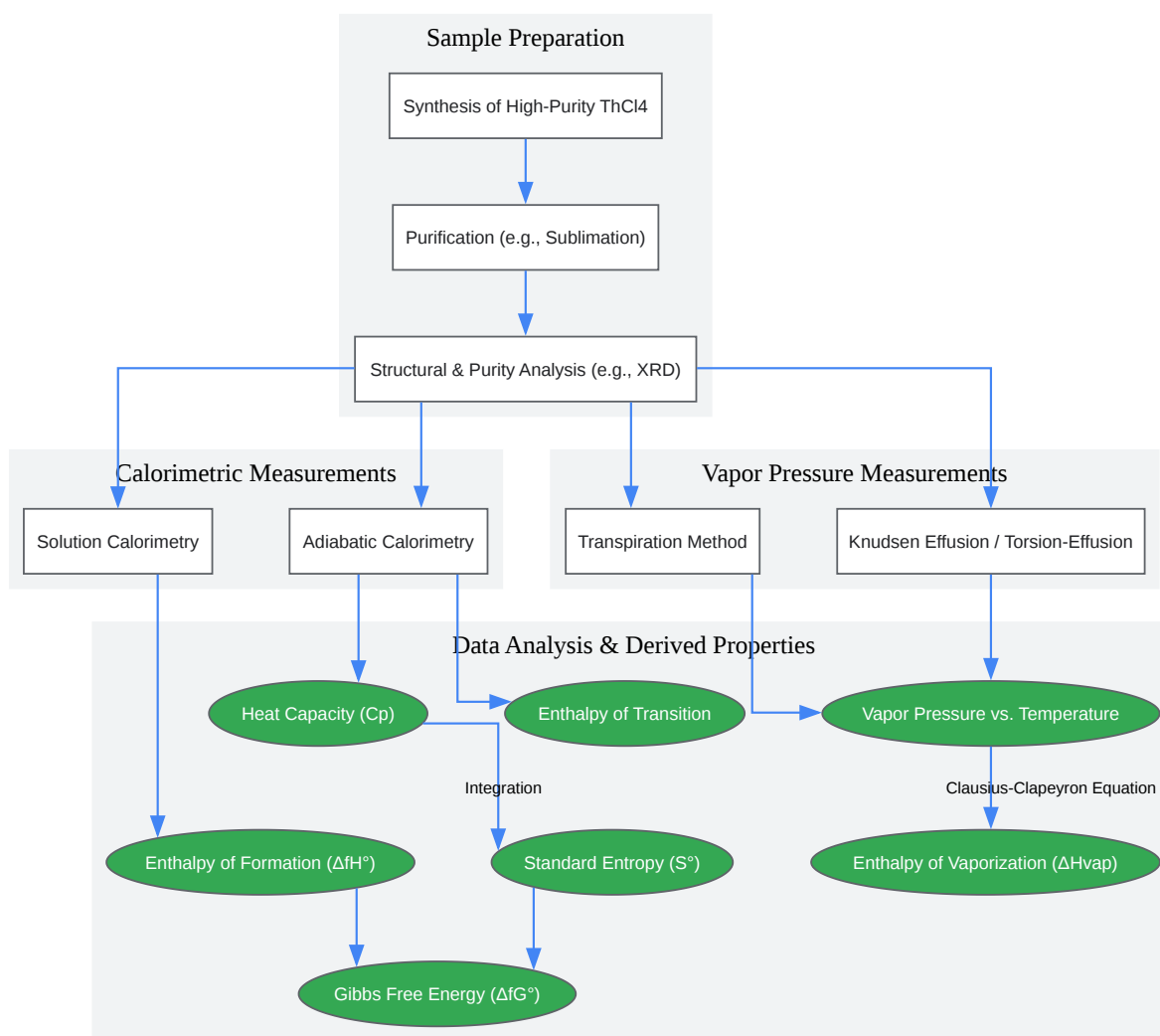
Vapor Pressure Measurement Techniques

Determining the vapor pressure of a substance as a function of temperature is crucial for understanding its volatility and for deriving its enthalpy of vaporization.

- **Transpiration Method:** In this dynamic method, an inert carrier gas is passed over a heated sample of ThCl_4 at a known flow rate.^[10] The gas becomes saturated with the vapor of the substance. By measuring the mass loss of the sample or by trapping and quantifying the transported vapor, the partial pressure of the substance can be determined using the ideal gas law.
- **Knudsen Effusion Method:** This technique is suitable for substances with low vapor pressures. A sample of ThCl_4 is placed in a Knudsen cell, which is a small, heated container with a tiny orifice. When the cell is heated in a vacuum, the substance effuses through the orifice. The rate of mass loss is measured, and from this, the vapor pressure can be calculated using the Hertz-Knudsen equation. This method is often coupled with a mass spectrometer to identify the gaseous species.^[11]
- **Torsion-Effusion Method:** This is a variation of the Knudsen effusion method where the effusion cell is suspended by a torsion fiber.^[11] The cell has two orifices pointing in opposite directions. The recoil force from the effusing vapor causes the cell to rotate, and the angle of twist of the suspension fiber is proportional to the vapor pressure.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a solid inorganic compound like thorium tetrachloride.



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Caption: Generalized workflow for thermodynamic property determination.

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